

Oryzalin Cytotoxicity & Mechanism: Key Data

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Compound Focus: Oryzalin

CAS No.: 19044-88-3

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Aspect	Key Findings from Literature	Relevant Context
Reported IC₅₀ Values	• HT-29 colon carcinoma cells: 8 μM [1] • Swiss 3T3 fibroblasts (Ca²⁺ signalling): 14-18 μM [1] Establishes a baseline for cytotoxic concentration ranges in mammalian cells.	
Primary Mechanism	Binds to plant tubulin, inhibiting microtubule polymerization. Exhibits a much lower affinity for animal tubulin [2]. Suggests that off-target cytotoxicity in mammalian systems may occur through secondary mechanisms.	
Secondary Mechanisms	• Inhibition of intracellular Ca ²⁺ signalling [1] • Inhibition of ⁴⁵ Ca ²⁺ uptake into nonmitochondrial stores [1] • Generation of reactive oxygen species (ROS), leading to oxidative stress [3] These secondary effects are likely the primary drivers of its cytotoxicity in mammalian cell systems.	

Potential Mitigation Strategies Based on Mechanism

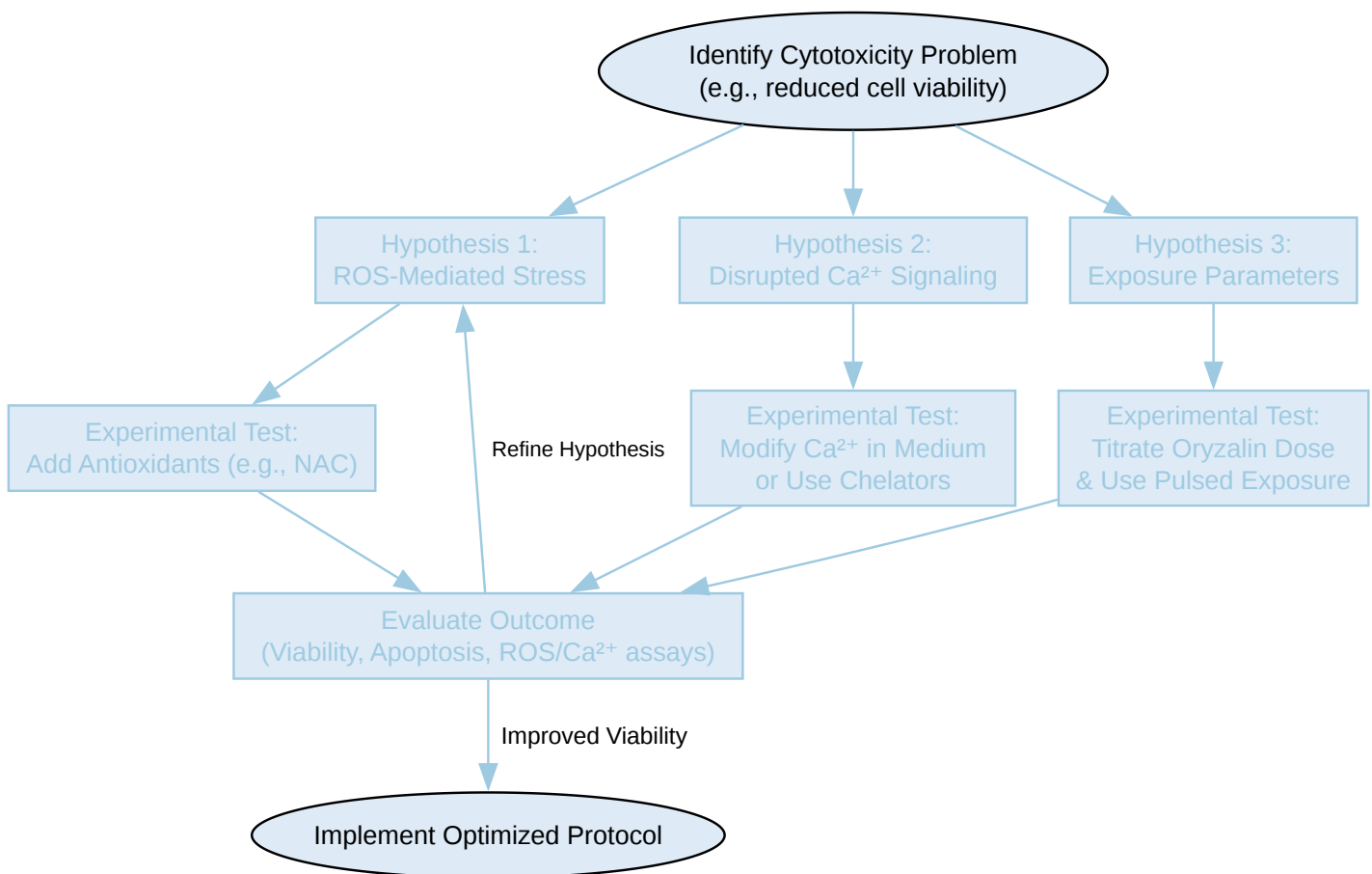
While direct protocols were not found, you can design experiments based on the known mechanisms of toxicity:

- **Targeting Oxidative Stress:** Since ROS generation is a documented mechanism [3], you could test the cytoprotective effects of adding antioxidants (e.g., N-Acetylcysteine, Ascorbic Acid) to your cell culture medium during **oryzalin** treatment.
- **Calcium Homeostasis:** Given the inhibition of Ca²⁺ signalling [1], evaluating the extracellular calcium concentration or using intracellular calcium chelators might help mitigate some cytotoxic effects.

- **Exposure Time & Concentration:** The data shows that cytotoxicity is concentration-dependent [1]. A rigorous determination of the minimum effective concentration for your desired effect (e.g., antitumor or antimetabolic) and optimizing the exposure time (pulsed vs. continuous) could significantly reduce off-target damage.

Suggested Experimental Approach

To build your troubleshooting guide, I suggest constructing an experimental workflow to systematically test these hypotheses. The following diagram outlines this logical process:



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References

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2. , a dinitroaniline herbicide, binds to plant tubulin and inhibits... Oryzalin [link.springer.com]
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